

Proper Disposal Procedures: 5-Chlorothiophene-2-sulfonamide

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Compound of Interest

Compound Name: 5-Chlorothiophene-2-sulfonamide

CAS No.: 53595-66-7

Cat. No.: B1586055

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CRITICAL IDENTIFICATION ALERT: CAS Number Verification

Attention: The topic request specified **5-Chlorothiophene-2-sulfonamide** but provided the CAS number 53595-65-6.

- CAS 53595-65-6 corresponds to 5-Bromothiophene-2-sulfonamide.^{[1][2][3][4]}
- CAS 53595-66-7 corresponds to **5-Chlorothiophene-2-sulfonamide**.^{[5][6][7][8][9]}

Operational Directive: This guide strictly addresses **5-Chlorothiophene-2-sulfonamide** (CAS 53595-66-7). However, as both are halogenated thiophene sulfonamides, the disposal protocols described below are chemically valid for both analogs. Always verify container labels before disposal.^[10]

Chemical Identity & Hazard Profile

Before initiating any waste workflow, you must accurately characterize the material to ensure compatibility with waste streams. **5-Chlorothiophene-2-sulfonamide** is an organosulfur compound containing a halogen (chlorine), necessitating specific "Halogenated Organic" waste streams to prevent the formation of hazardous byproducts (e.g., dioxins) during improper incineration.

Physicochemical Data for Disposal

Parameter	Specification	Disposal Implication
Chemical Name	5-Chlorothiophene-2-sulfonamide	Halogenated Organic Waste
Correct CAS	53595-66-7	Unique identifier for waste manifests
Physical State	Solid (Crystalline Powder)	Requires dissolution or solid waste bin
Melting Point	113–117 °C	Stable solid at room temp
Solubility	Soluble in DMSO, Methanol, DMF	Compatible with organic solvent streams
Acidity (pKa)	~9.75 (Sulfonamide N-H)	Weakly acidic; avoid strong bases
Hazards (GHS)	Skin/Eye/Resp.[5][7][9][11] Irritant (H315, H319, H335)	Standard PPE required

Pre-Disposal Safety Protocols

Personal Protective Equipment (PPE)

Treat all waste handling with the same rigor as synthesis.

- Respiratory: N95 particulate respirator (for solid spills) or fume hood (for liquid handling).
- Dermal: Nitrile gloves (0.11 mm minimum thickness). Double-glove if dissolving in penetrating solvents like DMSO.
- Ocular: Chemical splash goggles.[12] Safety glasses are insufficient for liquid waste pouring.

Incompatibility Check

STOP AND CHECK: Do not mix **5-Chlorothiophene-2-sulfonamide** waste with the following:

- Strong Oxidizers: (e.g., Nitric acid, Peroxides) – Risk of exothermic reaction and toxic gas evolution (SO_x, NO_x, Cl₂).
- Strong Bases: (e.g., Sodium Hydroxide) – Sulfonamides can deprotonate and form salts; while controlled reaction is possible, uncontrolled mixing in waste drums can generate heat.

Waste Characterization & Segregation

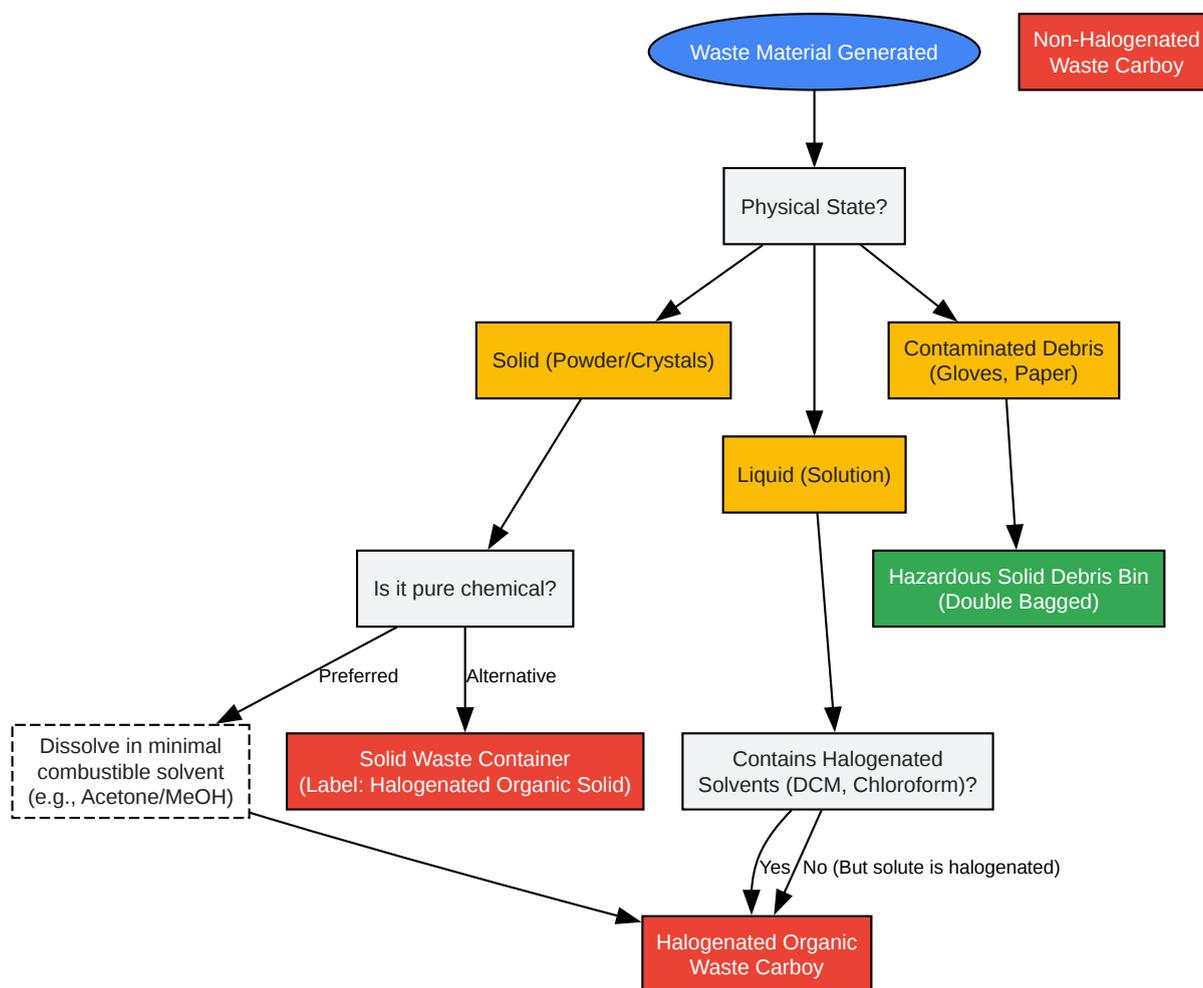
Proper segregation is the single most critical step to avoid regulatory fines and incinerator damage.

Waste Stream Classification

- Primary Stream: Halogenated Organic Waste.
- RCRA Status (USA): Not P-listed or U-listed. However, if mixed with flammable solvents (e.g., Methanol), it carries the D001 (Ignitable) characteristic.
- Destruction Method: High-temperature incineration with acid gas scrubbing (to capture HCl and SO₂).

Decision Logic: Waste Segregation

Use the following logic flow to determine the correct waste container.



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Figure 1: Decision matrix for segregating **5-Chlorothiophene-2-sulfonamide** waste. Note that even if the solvent is non-halogenated (e.g., Methanol), the presence of the chlorinated solute mandates the "Halogenated" stream.

Step-by-Step Disposal Procedures

Scenario A: Disposal of Pure Solid (Excess Reagent)

Objective: Dispose of expired or excess solid powder.

- Dissolution (Recommended):
 - Dissolve the solid in a minimal amount of a compatible combustible solvent (e.g., Acetone, Methanol, or Ethanol).
 - Why? Liquid injection incineration is often more efficient and cheaper than bulk solid incineration.
 - Transfer the solution to the Halogenated Organic Waste carboy.
- Direct Solid Disposal:
 - If dissolution is not feasible, place the solid in a screw-top jar (polyethylene or glass).
 - Label clearly: "Waste **5-Chlorothiophene-2-sulfonamide**, Solid, Toxic/Irritant."
 - Place the jar into the larger Solid Hazardous Waste drum.

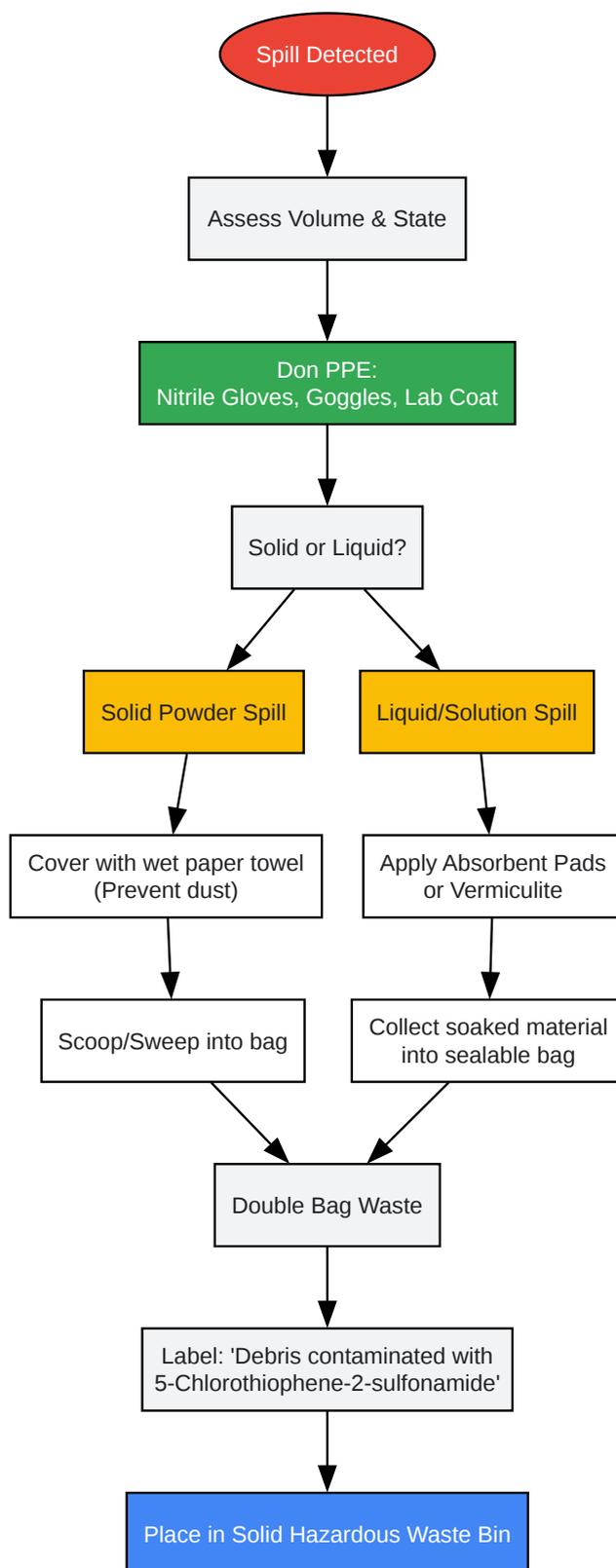
Scenario B: Disposal of Reaction Mixtures (Liquids)

Objective: Dispose of mother liquor or reaction solvents containing the sulfonamide.

- pH Adjustment: Ensure the solution pH is between 5 and 9. If the reaction used strong acids/bases, neutralize carefully before adding to the waste drum to prevent drum corrosion or gas evolution.
- Segregation:
 - Pour into the Halogenated Solvent Waste container.[\[12\]](#)
 - Crucial: Do NOT pour into the "Non-Halogenated" or "Flammables Only" drum. The chlorine content requires specific scrubbers during incineration.
- Log Entry: Record the approximate concentration of the sulfonamide on the waste tag.

Scenario C: Spill Cleanup

Objective: Safely manage an accidental release.



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Figure 2: Operational workflow for managing spills of **5-Chlorothiophene-2-sulfonamide**.

Regulatory Compliance & Final Disposition

Labeling Requirements

Every waste container must carry a hazardous waste tag containing:

- Full Chemical Name: No abbreviations (e.g., write "**5-Chlorothiophene-2-sulfonamide**", not "Sulfonamide waste").
- Hazard Checkboxes: Mark "Irritant" and "Toxic".
- Composition: List all solvents and the estimated % of the sulfonamide.

Final Disposition

This waste is sent to a TSDF (Treatment, Storage, and Disposal Facility).

- Method: Rotary Kiln Incineration.
- Temperature: >1000°C.
- Reasoning: High temperature breaks the thiophene ring and sulfonamide bond; scrubbers neutralize the resulting HCl and SO₂ gases.

References

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